Technical Monograph: 3,3,5-Trimethylcyclohexanol (Homomenthol)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3,3,5-Trimethylcyclohexanol*
CAS No.:	*116-02-9*
Cat. No.:	*B090689*

Get Quote

Executive Summary

3,3,5-Trimethylcyclohexanol (CAS: 116-02-9) is a cyclic secondary alcohol structurally related to menthol, hence the trade synonym "Homomenthol." While it shares the minty, camphoraceous organoleptic profile of menthol, its methylation pattern (3,3,5-trimethyl) distinguishes it from the isopropyl-methyl substitution of true menthol.

Industrially, it is the critical precursor for Cyclandelate, a vasodilator used in the treatment of peripheral vascular diseases. It also serves as a feedstock for the UV filter Homosalate and various fragrance compounds. This guide details the stereochemical complexity, catalytic synthesis from isophorone, and downstream pharmaceutical derivatization of this molecule.

Chemical Identity & Stereochemistry

The commercial production of "Homomenthol" typically yields a mixture of cis and trans isomers. The biological and chemical activity often depends on the stereochemical configuration.

© 2026 BenchChem. All rights reserved.

Nomenclature Hierarchy

Category	Details
IUPAC Name	3,3,5-Trimethylcyclohexan-1-ol
Common Synonyms	Homomenthol, Dihydroisophorol, Cyclonol
CAS (Mix)	116-02-9
CAS (cis)	933-48-2 (Major isomer in hydrogenation)
CAS (trans)	767-54-4
Molecular Formula	C H O
Molecular Weight	142.24 g/mol

Stereochemical Configuration

The molecule possesses two chiral centers at C1 and C5 (relative to the hydroxyl group).

- Cis-isomer: The hydroxyl group at C1 and the methyl group at C5 are on the same side of the ring (typically equatorial/equatorial or axial/axial in chair conformation).
- Trans-isomer: The hydroxyl group and C5-methyl are on opposite sides.
- Note: The gem-dimethyl group at C3 is achiral but influences the conformational lock of the cyclohexane ring.

Physicochemical Profile

The following data represents the standard commercial mixture unless specified.

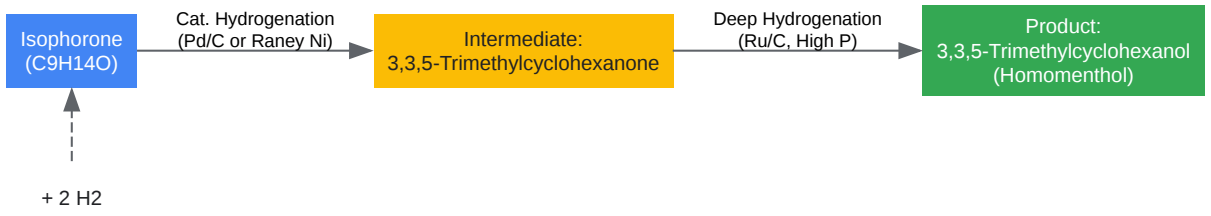
© 2026 BenchChem. All rights reserved.

Property	Value	Notes
Appearance	Colorless solid or supercooled liquid	MP is near room temperature. [1]
Melting Point	37.0 °C (pure cis)	Mixtures often melt ~30–35 °C.
Boiling Point	198 °C (at 760 mmHg)	
Density	0.878 g/mL (at 20 °C)	
Solubility	Insoluble in water; Soluble in alcohols, oils	Lipophilic character.
Vapor Pressure	~0.1 mmHg (at 20 °C)	Low volatility compared to lower alcohols.
Flash Point	~81–88 °C	Combustible.

Industrial Synthesis: Hydrogenation of Isophorone[10]

The primary industrial route involves the catalytic hydrogenation of Isophorone (3,5,5-Trimethyl-2-cyclohexen-1-one). This process occurs in two logical stages: reduction of the alkene to the ketone (Dihydroisophorone), followed by reduction of the ketone to the alcohol.

Reaction Pathway Diagram



Click to download full resolution via product page

Caption: Two-stage hydrogenation of Isophorone to **3,3,5-Trimethylcyclohexanol**.

© 2026 BenchChem. All rights reserved.

Protocol A: Catalytic Hydrogenation

Objective: Synthesize **3,3,5-Trimethylcyclohexanol** from Isophorone with high cis selectivity.

Reagents:

- Isophorone (Purity >98%)[2]
- Catalyst: 5% Ruthenium on Carbon (Ru/C) or Raney Nickel (active).
- Hydrogen gas (H

).

Procedure:

- Reactor Loading: Charge a high-pressure autoclave (stainless steel) with Isophorone and the catalyst (typically 0.5 - 1.0 wt% loading relative to substrate).
- Purging: Seal the reactor. Purge three times with Nitrogen (N

) to remove oxygen, then three times with Hydrogen (H

).
- Reaction Conditions:
  - Pressure: Pressurize to 2.0–3.0 MPa (20–30 bar).
  - Temperature: Heat the mixture to 140–160 °C.
  - Note: Lower temperatures favor the ketone intermediate; higher temperatures/pressures are required to drive the carbonyl reduction to the alcohol.
- Monitoring: Monitor H

  uptake. The reaction is complete when pressure stabilizes (theoretical uptake: 2 moles H

  per mole Isophorone).

© 2026 BenchChem. All rights reserved.

- Work-up: Cool to room temperature. Vent excess hydrogen. Filter the catalyst (Celite pad recommended for Ru/C).
- Purification: The crude product is a mixture of cis/trans isomers. Fractional distillation (BP 198 °C) is used to isolate the pure alcohol fraction.

Causality & Insight:

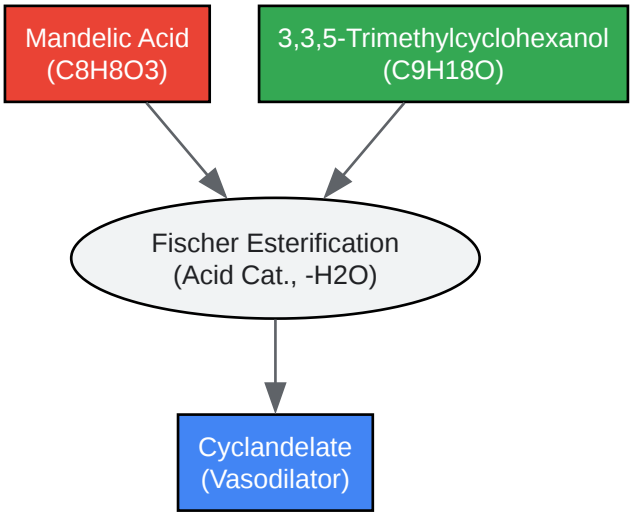
- Catalyst Selection: Ruthenium (Ru) is preferred over Palladium (Pd) for the second step (ketone to alcohol) because Ru is more active for carbonyl reduction under moderate pressures, whereas Pd is highly selective for the alkene but sluggish on the ketone.
- Stereoselectivity: Hydrogenation usually adds H

  from the less hindered face, favoring the formation of the thermodynamically more stable cis isomer (equatorial OH).

Pharmaceutical Application: Synthesis of Cyclandelate

Cyclandelate (3,3,5-trimethylcyclohexyl mandelate) is a direct-acting smooth muscle relaxant. It is synthesized via the esterification of Mandelic Acid with **3,3,5-Trimethylcyclohexanol**.

Synthesis Logic Diagram



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Esterification pathway for the production of Cyclandelate.

Protocol B: Acid-Catalyzed Esterification

Objective: Synthesize Cyclandelate via direct condensation.

Reagents:

- (±)-Mandelic Acid (1.0 eq)
- **3,3,5-Trimethylcyclohexanol** (1.1 eq, slight excess)[3]
- Catalyst: p-Toluenesulfonic acid (p-TsOH) (0.05 eq) or conc. HCl.
- Solvent: Toluene or Xylene (for azeotropic water removal).

Procedure:

- Setup: Equip a round-bottom flask with a magnetic stir bar and a Dean-Stark trap fitted with a reflux condenser.
- Loading: Add Mandelic Acid, **3,3,5-Trimethylcyclohexanol**, and solvent (Toluene) to the flask. Add the acid catalyst.
- Reflux: Heat the mixture to vigorous reflux (Toluene BP: 110 °C). Water generated by the reaction will co-distill with toluene and separate in the Dean-Stark trap.
- Completion: Continue reflux until water evolution ceases (approx. 4–6 hours).
- Neutralization: Cool the mixture. Wash the organic layer with saturated NaHCO

  solution to remove unreacted acid and catalyst.
- Isolation: Wash with brine, dry over anhydrous MgSO

  , and evaporate the solvent under reduced pressure.

© 2026 BenchChem. All rights reserved.

- Crystallization: Recrystallize the crude ester from ethanol/hexane to obtain pure Cyclandelate (White crystalline powder).

Self-Validating Step:

- Water Volume: The volume of water collected in the Dean-Stark trap should correspond stoichiometrically to the moles of Mandelic Acid used. If less water is collected, the reaction is incomplete.

Analytical Characterization

GC/MS Analysis

- Column: Non-polar capillary column (e.g., HP-5 or DB-5, 30m x 0.25mm).
- Carrier Gas: Helium at 1 mL/min.
- Temperature Program: 80 °C (hold 2 min)

  10 °C/min

  220 °C.
- Identification:
  - Isomer Separation: The cis and trans isomers typically separate, with trans often eluting slightly before or after cis depending on the stationary phase polarity (Check specific column data; cis is usually the major peak in hydrogenation products).
  - Mass Spectrum: Look for molecular ion [M]+ = 142 (weak) and diagnostic fragments m/z = 109 (loss of H2O + CH3), 83, 71.

NMR Spectroscopy (H NMR)

Distinguishing cis vs. trans relies on the coupling constants (

) of the proton at C1 (CH-OH).[4]

- Axial Proton (Trans-isomer): If the OH is equatorial (trans), the geminal proton is axial. It exhibits large axial-axial coupling (

© 2026 BenchChem. All rights reserved.

Hz) with adjacent axial protons.

- Equatorial Proton (Cis-isomer): If the OH is axial (cis), the geminal proton is equatorial. It exhibits smaller equatorial-axial/equatorial-equatorial couplings (

  Hz).

- Note: In **3,3,5-trimethylcyclohexanol**, the preferred chair conformation places the bulky C5-methyl and C3-dimethyl groups in specific orientations that dictate the OH position. The cis isomer (OH equatorial, C5-Me equatorial) is generally more stable.

Safety & Toxicology (E-E-A-T)

Hazard Classification (GHS):

- H315: Causes skin irritation.[5][6]
- H319: Causes serious eye irritation.[5][6]
- H335: May cause respiratory irritation.

Handling Protocols:

- PPE: Nitrile gloves and safety goggles are mandatory. The compound is a severe eye irritant; use a face shield if splashing is possible.
- Inhalation: Handle in a fume hood. The camphoraceous vapor can be irritating to mucous membranes at high concentrations.
- Storage: Store in a cool, dry place. The material may solidify/liquefy with ambient temperature fluctuations; ensure containers are tightly sealed to prevent moisture absorption.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 8298, **3,3,5-Trimethylcyclohexanol**. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- European Chemicals Agency (ECHA). (n.d.).[5] Registration Dossier: **3,3,5-trimethylcyclohexanol**.[5][7][3][8][9] Retrieved from [Link]
- The Good Scents Company. (2023).[3] Homomenthol (CAS 116-02-9) Properties and Safety. [10][11] Retrieved from [Link]
- Bell, G. D., et al. (1984).[11] "The effects of 3,5,5-trimethylcyclohexanol on hepatic cholesterol synthesis". British Journal of Pharmacology, 81(1), 183–187.[11] (Discusses biological activity of the isomer).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. 3,3,5-Trimethylcyclohexanol | C9H18O | CID 8298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ORGANIC SPECTROSCOPY INTERNATIONAL: CIS TRANS ISOMERS AND NMR [orgspectroscopyint.blogspot.com]
- 5. cis-3,3,5-Trimethylcyclohexanol | C9H18O | CID 101921 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. vigon.com [vigon.com]
- 7. CAS 456-59-7: Cyclandelate | CymitQuimica [cymitquimica.com]
- 8. US20030109756A1 - Process for the preparation of 3,3,5-trimethylcyclohexanol - Google Patents [patents.google.com]
- 9. chemimpex.com [chemimpex.com]
- 10. 3,3,5-Trimethylcyclohexanol (mixture of cis- and trans- isomers) for synthesis 116-02-9 [sigmaaldrich.com]
- 11. 3,3,5-Trimethylcyclohexanol - Wikipedia [en.wikipedia.org]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Technical Monograph: 3,3,5-Trimethylcyclohexanol (Homomenthol)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090689/docs#technical-monograph-3-3-5-trimethylcyclohexanol-homomenthol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check